

4-Chloro-3-fluorobenzotrifluoride synonyms and IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-3-fluorobenzotrifluoride

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An In-depth Technical Guide to **4-Chloro-3-fluorobenzotrifluoride**: A Core Intermediate in Pharmaceutical and Agrochemical Synthesis

Introduction

In the landscape of complex organic synthesis, **4-Chloro-3-fluorobenzotrifluoride** has emerged as a highly valuable and specialized building block. Its unique trifluoromethylated and halogenated structure makes it an indispensable intermediate in the production of advanced pharmaceuticals and agrochemicals.^{[1][2]} The strategic placement of chlorine, fluorine, and a trifluoromethyl group on the benzene ring imparts specific reactivity and imparts desirable properties to the final target molecules. This guide provides a comprehensive technical overview of **4-Chloro-3-fluorobenzotrifluoride**, covering its nomenclature, physicochemical properties, key applications, synthesis, and safety protocols, designed for researchers and development scientists.

Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the foundation of scientific communication and safety. **4-Chloro-3-fluorobenzotrifluoride** is known by several names across different databases and suppliers.

- IUPAC Name: 1-Chloro-2-fluoro-4-(trifluoromethyl)benzene^{[1][3][4]}
- Common Synonyms: **4-Chloro-3-fluorobenzotrifluoride**

- CAS Number: 32137-20-5[1][3]
- Molecular Formula: C₇H₃ClF₄[1][3]
- Molecular Weight: 198.55 g/mol [3]

Physicochemical Properties

The physical and chemical characteristics of a compound dictate its handling, reaction conditions, and suitability for various applications. **4-Chloro-3-fluorobenzotrifluoride** is typically a colorless to pale yellow liquid.[3]

Property	Value	Source(s)
Purity	≥98.0% - ≥99.0%	[1][3][5]
Appearance	Colourless to Pale Yellow Liquid	[3]
Density	~1.427 - 1.44 g/cm ³	[1][5]
Boiling Point	135 °C	[1]
Refractive Index	~1.427 - 1.44	[1][5]
Flash Point	47.6 °C	[1]

Core Applications in Research and Development

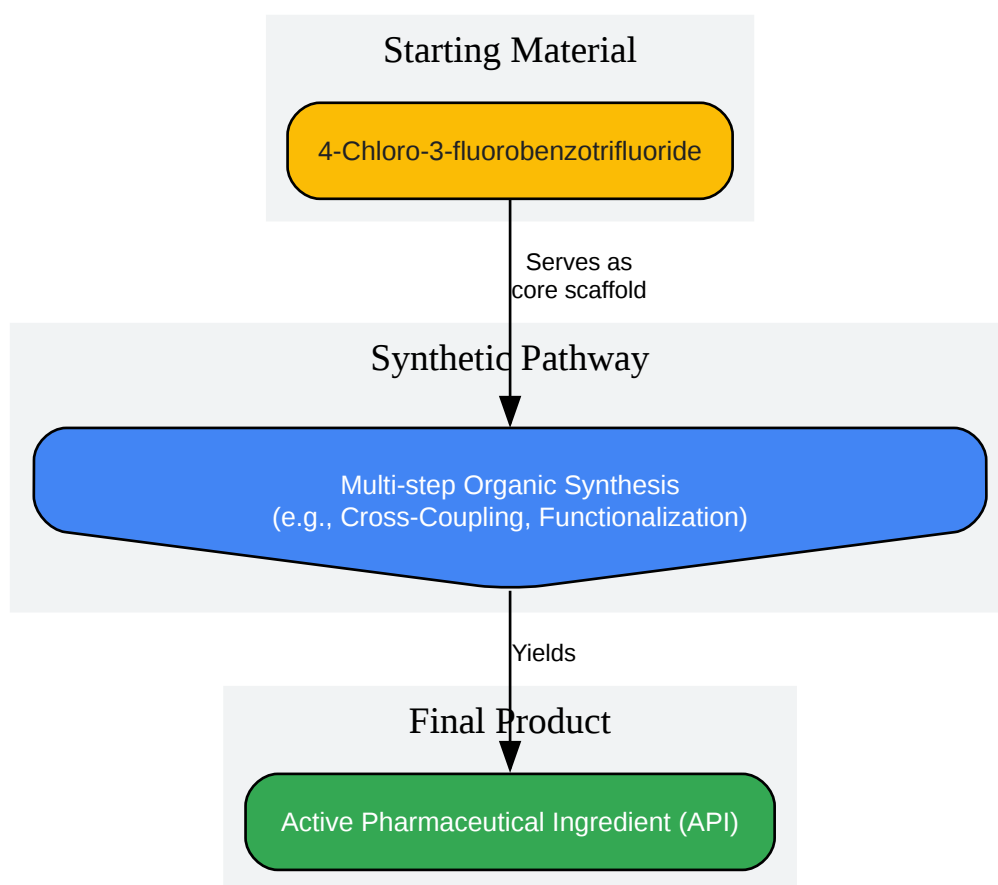
The utility of **4-Chloro-3-fluorobenzotrifluoride** stems from its role as a versatile intermediate. Its halogenated structure allows for participation in a variety of complex organic reactions essential for creating active pharmaceutical ingredients (APIs) and advanced agrochemicals.[1][2]

Pharmaceutical Intermediates

This compound is a crucial starting material in the synthesis of novel therapeutics.[1][2] The trifluoromethyl (-CF₃) group is particularly significant in drug design for several reasons:

- **Enhanced Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making the -CF_3 group resistant to metabolic breakdown by enzymes in the body. This can prolong the drug's half-life and efficacy.
- **Increased Lipophilicity:** The -CF_3 group increases the molecule's fat-solubility (lipophilicity), which can improve its ability to cross cell membranes and reach its target site.^[1]

The chlorine and fluorine atoms on the ring serve as reactive handles for further chemical modifications, such as cross-coupling reactions, enabling the construction of complex molecular architectures.



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Caption: Workflow from intermediate to final API.

Agrochemical Synthesis

In the agrochemical sector, **4-Chloro-3-fluorobenzotrifluoride** is used to create advanced pesticides and herbicides.[2] Similar to its role in pharmaceuticals, the unique electronic properties conferred by the fluorine and trifluoromethyl groups can enhance the biological activity and stability of the resulting crop protection agents.

Synthesis and Reactivity

While specific proprietary synthesis methods may vary, a common approach to producing related benzotrifluorides involves a multi-step process starting from a substituted toluene. For instance, the synthesis of the related compound 4-chlorobenzotrifluoride often involves the chlorination of parachlorotoluene followed by high-pressure fluorination.[6] A plausible pathway for **4-Chloro-3-fluorobenzotrifluoride** would involve similar halogenation and trifluoromethylation steps on an appropriately substituted precursor.

The nitration of a similar compound, 4-chlorobenzotrifluoride, is a key reaction that highlights its reactivity. This process yields 4-chloro-3-nitrobenzotrifluoride, an intermediate for herbicides.[7] [8] This demonstrates how the benzotrifluoride scaffold can be further functionalized.

Illustrative Synthesis Step: Nitration

The following protocol describes the nitration of p-chlorobenzotrifluoride, a reaction that illustrates a typical functionalization of this class of compounds.

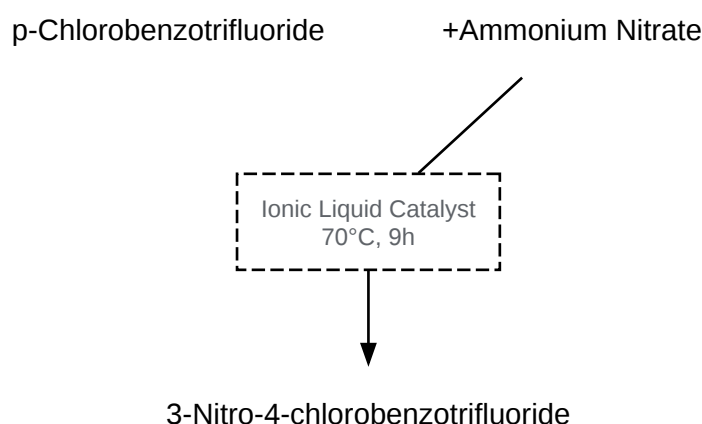
Objective: To introduce a nitro group onto the p-chlorobenzotrifluoride ring.

Materials:

- p-Chlorobenzotrifluoride (10 mmol, 1.81 g)
- Ammonium nitrate (20 mmol, 1.2 g)
- Ionic liquid catalyst (e.g., 3-(N,N-dimethyldodecylammonium)propanesulfonic acid hydrogen sulphate, 5 mmol, 2.2g)
- 25 mL round-bottom flask
- Stirring apparatus and heating mantle

Protocol:

- Add 10 mmol (1.81 g) of p-chlorobenzotrifluoride to a 25 mL round-bottom flask.[9]
- Sequentially add 20 mmol (1.2 g) of ammonium nitrate and 5 mmol (2.2 g) of the ionic liquid catalyst to the flask.[9]
- Mix and stir the reaction mixture at 70°C for 9 hours.[9]
- After the reaction is complete, cool the mixture to allow for phase separation.[9]
- Isolate the upper crude product layer.
- Wash the crude product with water and dry under a vacuum to yield the pure 3-nitro-4-chlorobenzotrifluoride product.[9]



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Caption: General reaction scheme for nitration.

Safety and Handling

As with any reactive chemical intermediate, proper handling of **4-Chloro-3-fluorobenzotrifluoride** is essential.

- Hazards: The compound is classified as an irritant and may cause skin, eye, and respiratory irritation (H315, H319, H335). It may also be harmful if swallowed (H302).[10] It is a

flammable liquid and vapor.[1][11][12]

- Personal Protective Equipment (PPE): Always work in a well-ventilated area or under a chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[10][11]
- Handling: Keep the compound away from heat, sparks, and open flames.[11][12] Use non-sparking tools and take precautionary measures against static discharge.[11][12] Avoid breathing vapors and prevent contact with skin and eyes.[10][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[1][10][12]

Conclusion

4-Chloro-3-fluorobenzotrifluoride is a testament to the enabling power of fluorinated intermediates in modern chemistry. Its well-defined structure provides a reliable platform for constructing complex molecules with enhanced properties, particularly in the pharmaceutical and agrochemical industries.[1] Understanding its properties, reactivity, and handling requirements allows researchers and drug development professionals to leverage its full potential for innovation, contributing to the development of next-generation therapeutics and crop protection solutions.

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- To cite this document: BenchChem. [4-Chloro-3-fluorobenzotrifluoride synonyms and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586537#4-chloro-3-fluorobenzotrifluoride-synonyms-and-iupac-name]

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